

Carpachromene Experimental Treatment Parameters

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Compound Focus: Carpachromene

CAS No.: 57498-96-1

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The table below summarizes the key treatment parameters from a foundational study using an insulin-resistant HepG2 cell model (HepG2/IRM) [1] [2] [3].

Parameter	Details & Optimal Range	Experimental Context
Treatment Concentrations	5, 10, and 20 µg/mL	Concentrations showing efficacy with >90% cell viability [1].
Optimal Treatment Duration	24 to 48 hours	Glucose consumption increased in a time-dependent manner, with significant effects observed at these time points [1].
Cell Viability	>90% at concentrations up to 20 µg/mL	A concentration of 6.3 µg/mL resulted in 95.46% viability; viability significantly decreased at 25 µg/mL and above [1].

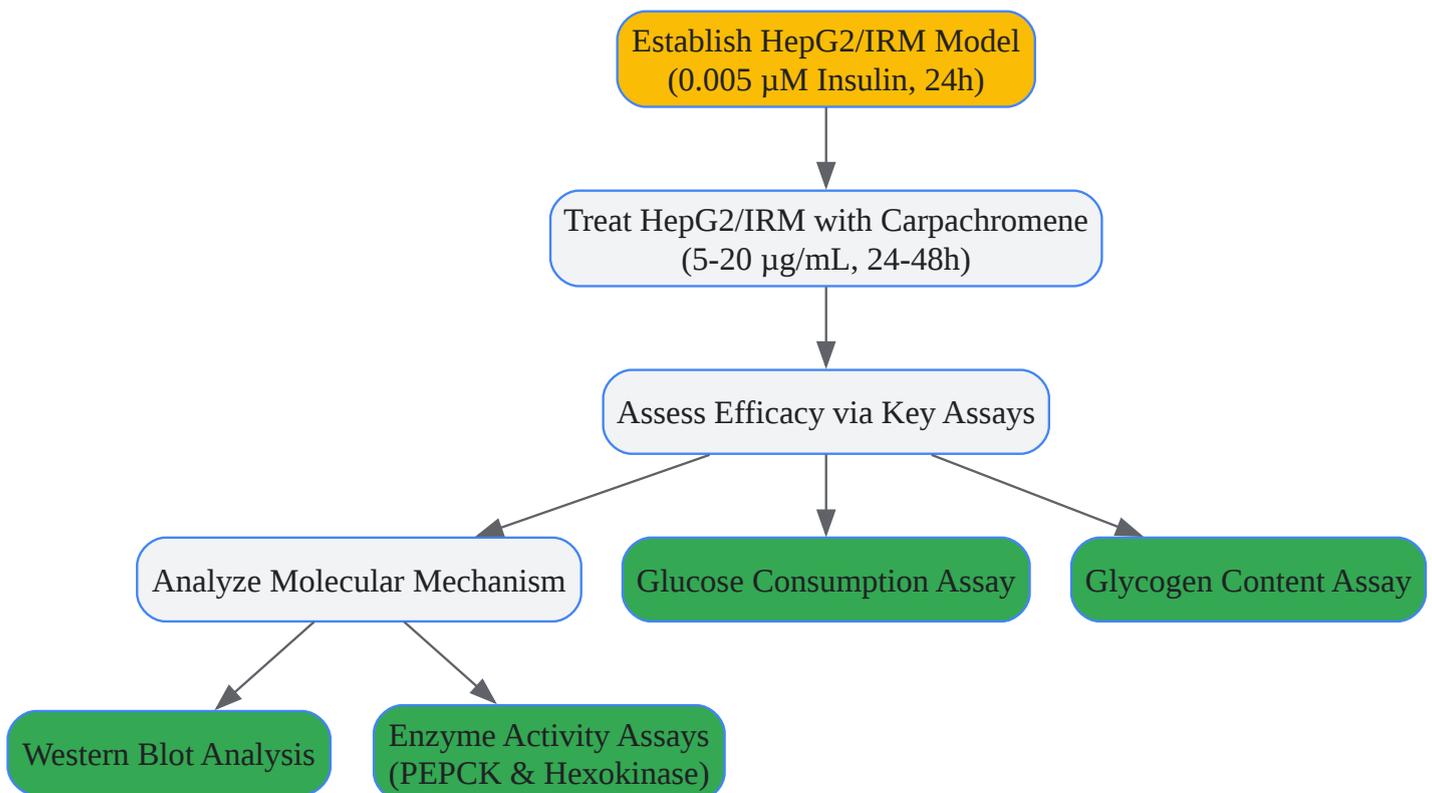
Establishing the HepG2 Insulin Resistance Model (HepG2/IRM)

The cited study first established an insulin-resistant model before treating with **Carpachromene** [1].

- **Induction Agent:** Insulin
- **Optimal Concentration:** 0.005 μM
- **Optimal Duration:** 24 hours
- **Validation Method:** Glucose consumption assay. Cells treated with 0.005 μM insulin for 24 hours showed the lowest glucose consumption, confirming the successful induction of insulin resistance [1].

Experimental Protocol: Evaluating Carpachromene Efficacy

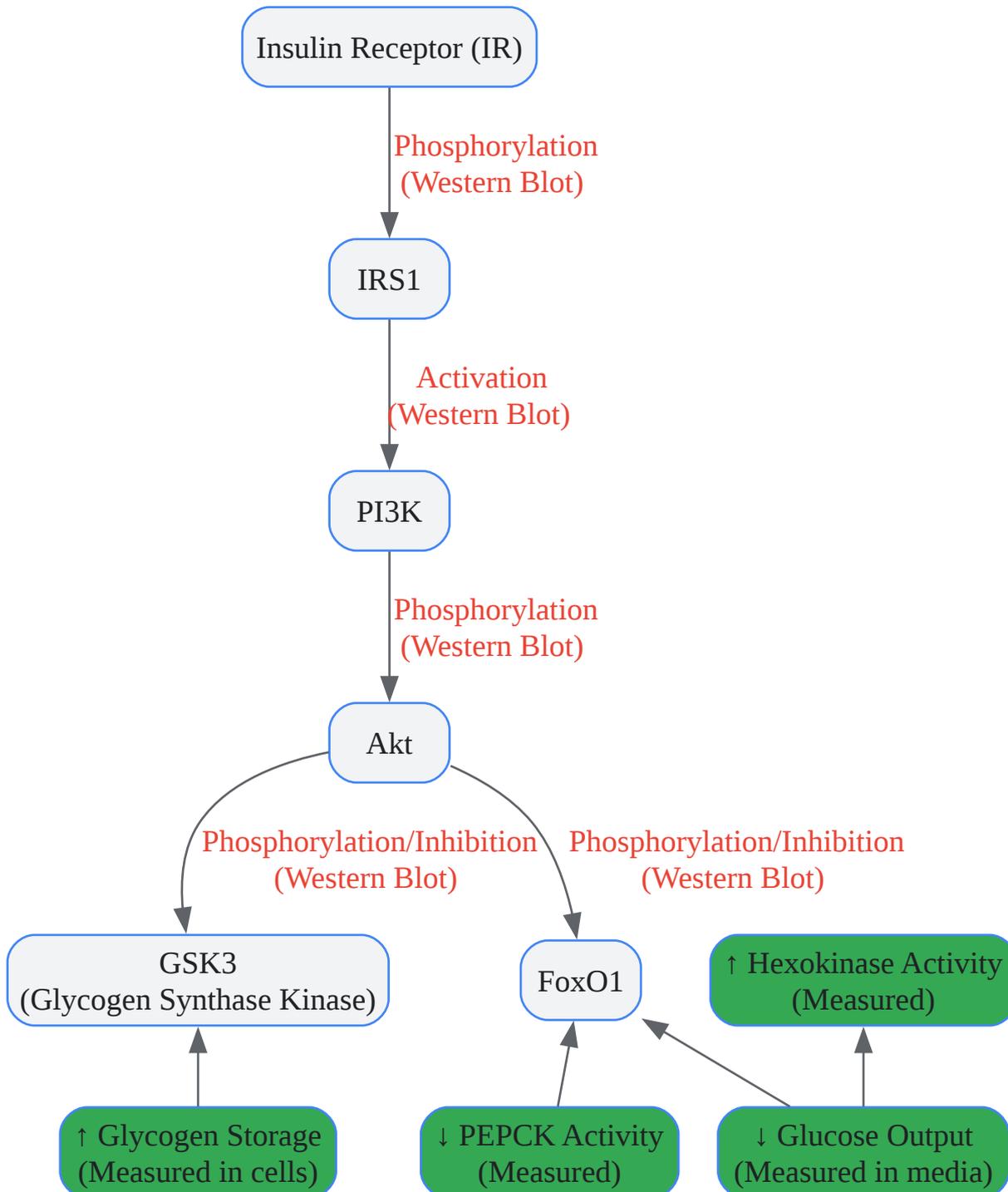
This workflow outlines the key steps for treating the HepG2/IRM model and assessing the effects of **Carpachromene**.



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Mechanism of Action: The IR/IRS1/PI3K/Akt/GSK3/FoxO1 Pathway

Carpachromene ameliorates insulin resistance by modulating a key signaling pathway. The diagram below illustrates this molecular mechanism and the experimental points of measurement.



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Frequently Asked Questions (FAQs)

Q1: What is the source of Carpachromene? Carpachromene is a natural compound that can be isolated from plants of the *Ficus* genus, such as *Ficus benghalensis* [1] [4].

Q2: Besides insulin resistance, what other biological activities has Carpachromene shown? Research indicates Carpachromene exhibits significant inhibitory activity against several enzymes, including:

- **Urease** (92.87% inhibition)
- **Tyrosinase** (84.80% inhibition)
- **Phosphodiesterase** (89.54% inhibition) This suggests potential for treating conditions beyond diabetes, such as certain infections and bronchodilation [4].

Q3: Are there other cell models for studying insulin resistance? Yes, while HepG2 is common, other models are available. The human hepatocyte L02 cell line is also used and may offer characteristics closer to normal liver cells, though induction times can be longer [5].

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References

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